

An In-depth Technical Guide to the Physicochemical Properties of 1,5-Dimethylpyrazole

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Compound of Interest

Compound Name: 1,5-Dimethylpyrazole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **1,5-Dimethylpyrazole**, a versatile heterocyclic compound with applications in pharmaceuticals and agrochemicals.^[1] The information is curated for professionals in research and development, with a focus on data clarity, experimental context, and the compound's relevance in scientific applications.

General and Chemical Identification

1,5-Dimethylpyrazole is a derivative of pyrazole, a five-membered aromatic heterocycle containing two adjacent nitrogen atoms. The addition of two methyl groups at the 1 and 5 positions influences its chemical behavior and physical properties.

Identifier	Value	Reference
IUPAC Name	1,5-dimethyl-1H-pyrazole	[2]
CAS Number	694-31-5	[1][2][3][4]
Molecular Formula	C5H8N2	[1][2][3][4][5]
Molecular Weight	96.13 g/mol	[1][2]
Canonical SMILES	CC1=CC=NN1C	[2][6]
InChI Key	LSZQMSSIUQNTDX-UHFFFAOYSA-N	[3][7]

Physicochemical Data

The physicochemical properties of a compound are critical in drug development, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. The following table summarizes the key properties of **1,5-Dimethylpyrazole**.

Property	Value	Reference
Appearance	Colorless to nearly white clear liquid	[1][6]
Boiling Point	153 - 158 °C	[1][6][8]
Melting Point	82.75 °C (estimate)	[6][9]
Density	0.98 g/cm ³	[1][4][6]
Flash Point	38.6 °C	[6]
Refractive Index	1.4790 to 1.4830 (at 20°C)	[1][6]
pKa	2.83 ± 0.10 (Predicted)	[4][6][9]
LogP	0.72 - 0.74	[3][6]
Solubility	High solubility in organic solvents	[1]

Experimental Protocols

Detailed methodologies are essential for the replication and validation of scientific findings.

Below are protocols for the synthesis and analysis of dimethylpyrazole isomers.

Synthesis of Dimethylpyrazoles via Condensation

The synthesis of dimethylpyrazoles, such as the 3,5-isomer, is commonly achieved through the condensation reaction of a 1,3-dicarbonyl compound with hydrazine. A general method, adapted from procedures for the 3,5-isomer, is described below. The alkylation of 3(5)-methylpyrazole can also yield a mixture of 1,3- and **1,5-dimethylpyrazole** isomers.[8]

Objective: To synthesize a mixture of dimethylpyrazole isomers.

Materials:

- 3(5)-Methylpyrazole
- Dimethyl sulfate (DMS)
- 20% aqueous Sodium Hydroxide (NaOH) solution
- Methyl iodide or dimethyl carbonate (alternative alkylating agents)[8]
- Reaction flask with stirrer, condenser, and dropping funnel
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- Prepare a 20% aqueous solution of NaOH in a three-necked reaction flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel.
- Add 3(5)-methylpyrazole to the NaOH solution.

- Heat the mixture to 70°C with constant stirring.
- Slowly add dimethyl sulfate (DMS) dropwise to the reaction mixture. Control the rate of addition to maintain the reaction temperature.
- After the addition is complete, continue stirring the mixture at 70°C for a specified period to ensure the reaction goes to completion.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- Combine the organic layers, wash with brine, and dry over an anhydrous salt like sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product, which will be a mixture of 1,3-dimethylpyrazole and **1,5-dimethylpyrazole**.^[8]
- The individual isomers can then be separated by fractional distillation.^[10]

Analysis by Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC is a standard analytical technique to assess the purity of and quantify compounds like **1,5-Dimethylpyrazole**.

Objective: To determine the purity of a **1,5-Dimethylpyrazole** sample.

Instrumentation & Reagents:

- HPLC system with a UV detector
- Newcrom R1 column or equivalent C18 column^[3]
- Mobile Phase: Acetonitrile (MeCN) and water, with a small amount of acid (e.g., phosphoric acid or formic acid for MS compatibility).^[3]

- **1,5-Dimethylpyrazole** standard and sample solutions

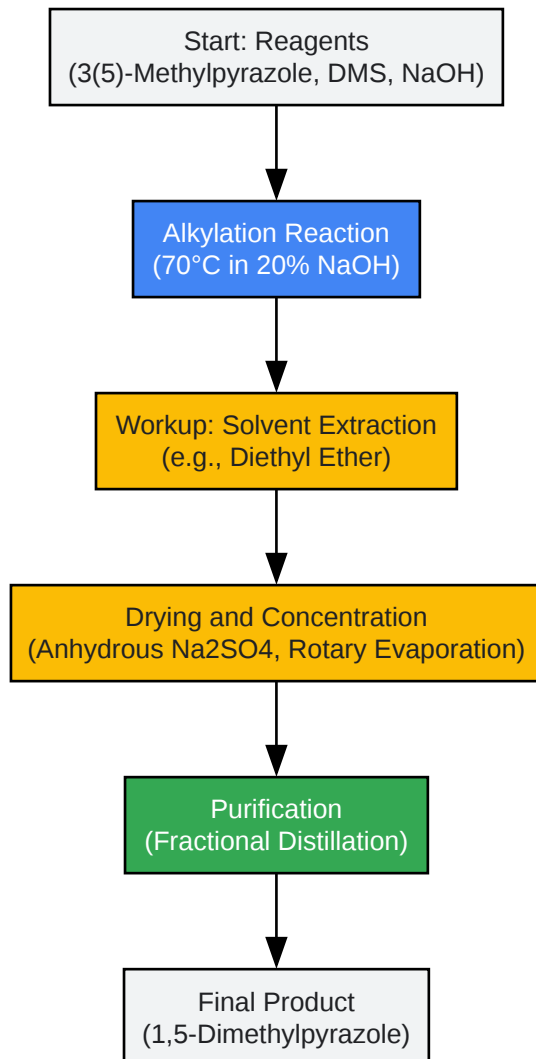
Procedure:

- **Mobile Phase Preparation:** Prepare the mobile phase by mixing acetonitrile and water in a defined ratio (e.g., 50:50 v/v). Add a small amount of acid (e.g., 0.1% formic acid) and degas the solution.
- **System Equilibration:** Equilibrate the HPLC column with the mobile phase at a constant flow rate until a stable baseline is achieved on the detector.
- **Sample Preparation:** Prepare a stock solution of the **1,5-Dimethylpyrazole** sample in the mobile phase or a compatible solvent. Prepare a series of dilutions for calibration if quantification is needed.
- **Injection:** Inject a fixed volume (e.g., 10 μ L) of the sample solution into the HPLC system.
- **Chromatogram Acquisition:** Run the analysis for a sufficient time to allow for the elution of the compound and any impurities. Monitor the elution at a specific wavelength (e.g., 217 nm).^[8]
^[9]
- **Data Analysis:** Identify the peak corresponding to **1,5-Dimethylpyrazole** by comparing its retention time with that of a pure standard. Calculate the purity of the sample by determining the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Visualizations: Workflows and Logical Relationships

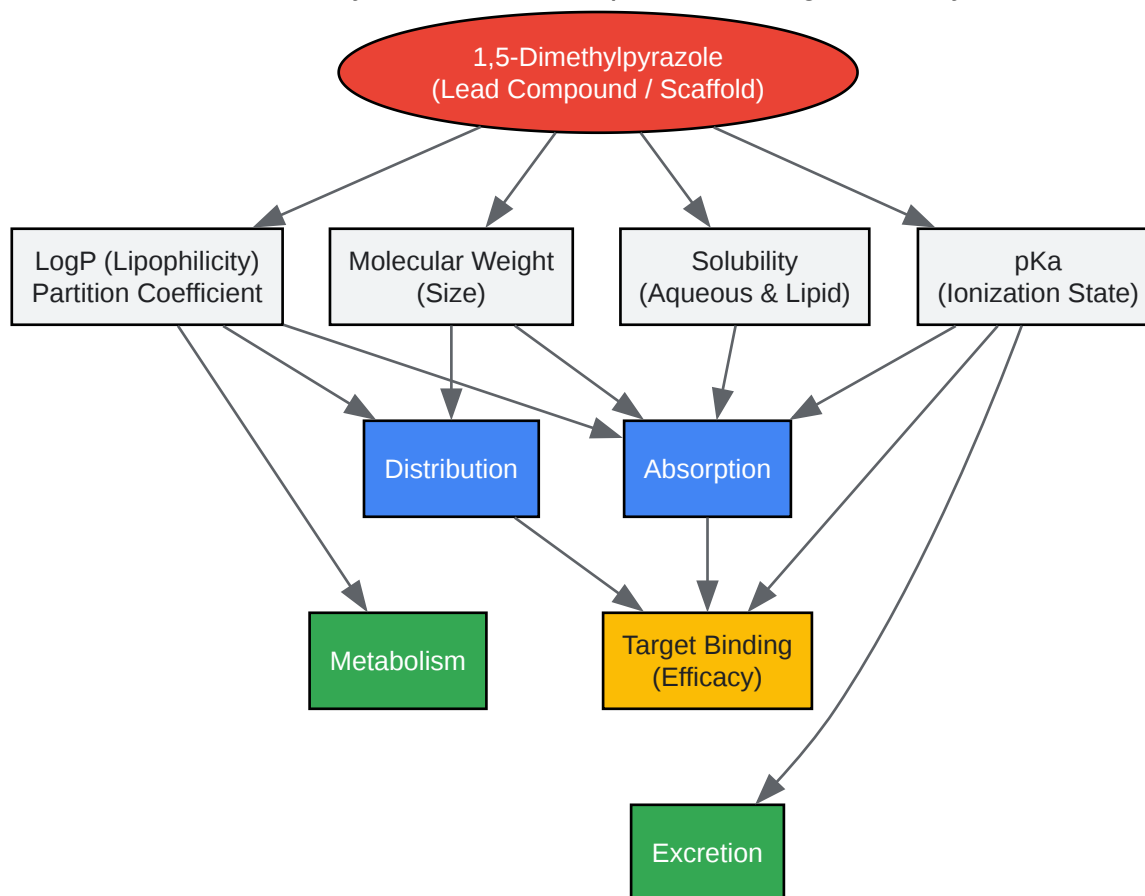
Visual diagrams are crucial for understanding complex processes and relationships in drug development.

Synthesis and Purification Workflow

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Caption: A generalized workflow for the synthesis and purification of **1,5-Dimethylpyrazole**.

Role of Physicochemical Properties in Drug Discovery

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Caption: The interplay between physicochemical properties and ADME/Tox outcomes in drug design.

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